

An In-depth Technical Guide to the Physical Properties of 2,3-Dibromopropanal

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Compound of Interest

Compound Name: 2,3-Dibromopropanal

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This technical guide provides a comprehensive overview of the key physical properties of **2,3-Dibromopropanal**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the available data for these properties and describes the standard experimental methodologies for their determination.

Physical Properties of 2,3-Dibromopropanal

2,3-Dibromopropanal is a light yellow fuming liquid soluble in water.^{[1][2]} Its key physical properties, boiling point and density, are summarized in the table below. It is crucial to note that the boiling point of a liquid is highly dependent on the ambient pressure.

Data Presentation: Physical Characteristics of **2,3-Dibromopropanal**

Physical Property	Value	Conditions
Boiling Point	86 °C	at 2.39 kPa[1][2]
191.9 °C	at 760 mmHg (101.325 kPa)[3]	
153.1 °C	(rough estimate)[2]	
Density	2.20 g/cm ³	Relative density at 15/4 °C[1][2]
2.114 g/cm ³	Not specified	
2.192 g/cm ³	Not specified[2]	

Experimental Protocols for Physical Property Determination

The determination of boiling point and density is fundamental in characterizing a chemical substance. Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International, ensure accuracy and reproducibility of these measurements.

2.1. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[4][5] Several methods are recognized for its determination.

OECD Guideline 103: Boiling Point This guideline outlines several methods applicable to liquid substances that do not undergo chemical decomposition below their boiling point.[4][5] These methods include:

- **Ebulliometer Method:** This method involves measuring the boiling point of the liquid in an ebulliometer, an apparatus designed for precise boiling point determination.
- **Dynamic Method:** This technique measures the vapor pressure of the substance as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches 101.325 kPa.[5]

- **Distillation Method:** In this common laboratory technique, the liquid is heated to its boiling point, and the temperature of the vapor is measured as it condenses.[\[6\]](#)
- **Siwoloboff Method (Capillary Method):** A small amount of the liquid is heated in a sample tube along with an inverted capillary tube. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn into the capillary.[\[7\]](#)[\[8\]](#)
- **Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA):** These thermal analysis techniques can be used to determine the temperatures of phase transitions, including boiling.[\[4\]](#)[\[9\]](#)

2.2. Determination of Density

Density is the mass of a substance per unit of volume. For liquids, this property is typically measured at a specific temperature.

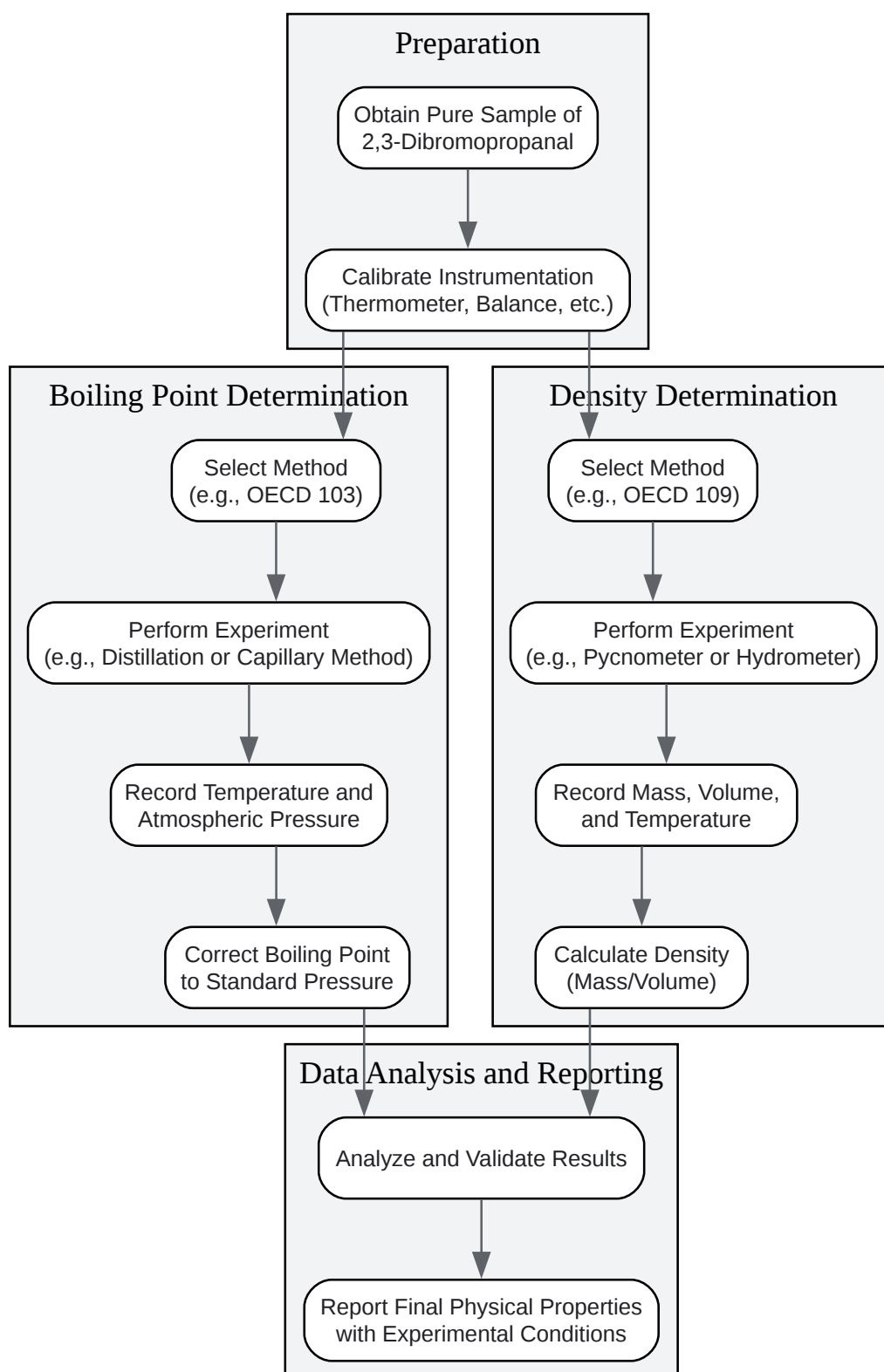
OECD Guideline 109: Density of Liquids and Solids This guideline describes several methods for determining the density of liquids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[10\]](#)[\[11\]](#)

- **Hydrometer Method:** A hydrometer, which is a weighted glass float, is placed in the liquid.[\[1\]](#) The density is read from a calibrated scale on the stem of the hydrometer at the point where the liquid surface meets the stem.[\[1\]](#) This method is also standardized by ASTM D1298.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- **Hydrostatic Balance (Immersed Body Method):** This method is based on Archimedes' principle. A body of a known volume is weighed first in the air and then while immersed in the liquid. The density of the liquid is calculated from the difference in these weights.[\[1\]](#)[\[17\]](#)
- **Pycnometer Method:** A pycnometer, which is a flask with a precisely known volume, is weighed empty, then filled with the liquid, and weighed again. The density is calculated from the mass of the liquid and the known volume of the pycnometer.
- **Oscillating Densitometer Method:** The liquid sample is introduced into a U-shaped tube, which is then electronically oscillated. The density of the liquid is determined from the change in the oscillation frequency. This method is also covered by ASTM D4052.[\[18\]](#)

Mandatory Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and density of a liquid chemical substance like **2,3-Dibromopropanal**.



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Caption: Workflow for Determining Physical Properties.

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